

Technical Guide: Physical Properties of N-(2,4-Dimethylphenyl)formamide-d9

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(2,4-Dimethylphenyl)formamide-d9

Cat. No.: B13432968

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the physical appearance and related properties of the deuterated compound **N-(2,4-Dimethylphenyl)formamide-d9**. This information is critical for its proper identification, handling, and use in research and development settings.

Physical Appearance

N-(2,4-Dimethylphenyl)formamide-d9 is a stable, isotope-labeled form of N-(2,4-Dimethylphenyl)formamide. Its physical appearance is consistently reported as a white to off-white solid[1]. The non-deuterated analog, N-(2,4-Dimethylphenyl)formamide, is similarly described as an off-white to pale pink solid[2]. The solid form is the expected state of this compound under standard laboratory conditions.

Quantitative Physical and Chemical Data

The following table summarizes the key physical and chemical properties of **N-(2,4-Dimethylphenyl)formamide-d9** and its non-deuterated counterpart for comparative purposes.

Property	N-(2,4-Dimethylphenyl)formamide-d9	N-(2,4-Dimethylphenyl)formamide
Physical State	White to off-white solid[1]	Off-white to pale pink solid[2]
Molecular Formula	C ₉ H ₂ D ₉ NO[1]	C ₉ H ₁₁ NO[2]
Molecular Weight	158.25 g/mol [1]	149.19 g/mol [2][3]
Melting Point	113-115 °C[1]	114-118 °C[2][3]
Solubility	Slightly soluble in dimethyl sulfoxide and methanol[1]	No specific data found

Methodological Considerations

The determination of the physical properties outlined above, such as appearance and melting point, typically involves standard analytical chemistry techniques.

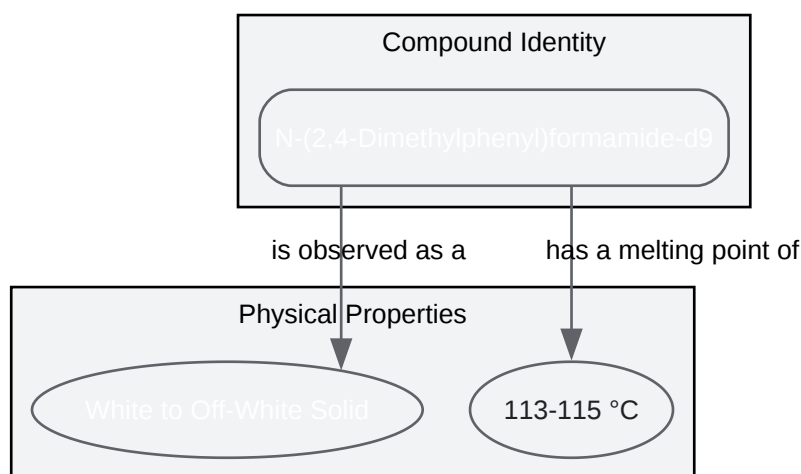
- **Visual Inspection:** The color and state (e.g., crystalline, powder) are determined through direct visual observation under controlled lighting conditions.
- **Melting Point Analysis:** The melting point range is determined using a calibrated melting point apparatus, which provides a precise measure of the temperature at which the solid transitions to a liquid.

Detailed experimental protocols for these standard procedures are widely available in laboratory reference manuals and are not specific to this compound.

Logical Relationships and Workflows

While the user requested diagrams for signaling pathways or experimental workflows, these are not applicable to the description of a compound's physical appearance. The physical properties are inherent characteristics of the molecule and are determined through direct measurement rather than complex biological or chemical pathways.

For clarity, a simple logical diagram illustrating the relationship between the compound and its observed properties is provided below.



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Figure 1: Relationship between the compound and its physical properties.

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References

- 1. Buy N-(2,4-Dimethylphenyl)formamide-d9 [smolecule.com]
- 2. N-(2,4-Dimethylphenyl)formamide | 60397-77-5 | Benchchem [benchchem.com]
- 3. N-(2,4-二甲基苯基)甲酰胺 97% | Sigma-Aldrich [sigmaaldrich.com]
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